

Proper Disposal of Shizukaol C: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Shizukaol C

Cat. No.: B1180583

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical compounds is a critical component of laboratory operations. This document provides a comprehensive, step-by-step guide for the proper disposal of **Shizukaol C**, a dimeric sesquiterpene isolated from the roots of *Chloranthus serratus*. Due to the limited availability of specific safety data for **Shizukaol C**, it is imperative to treat this compound as a potentially hazardous substance and follow all institutional and regulatory guidelines for chemical waste disposal.

Chemical and Physical Properties of Shizukaol C

A clear understanding of a compound's properties is the first step toward safe handling and disposal. The following table summarizes the known quantitative data for **Shizukaol C**.

Property	Value
Molecular Formula	C ₃₆ H ₄₂ O ₁₀
Molecular Weight	634.71 g/mol

Shizukaol C Disposal Protocol

This protocol outlines the essential steps for the safe disposal of **Shizukaol C** waste. This includes pure compound, contaminated labware, and solutions containing **Shizukaol C**.

Waste Identification and Classification

All waste materials containing **Shizukaol C** must be classified as chemical waste. Given the absence of a specific Safety Data Sheet (SDS), a conservative approach dictates treating it as hazardous. Consult your institution's Environmental Health and Safety (EHS) department for specific waste categorization.

Personal Protective Equipment (PPE)

Before handling **Shizukaol C** waste, ensure you are wearing appropriate PPE:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat.

Waste Segregation and Collection

- Solid Waste: Collect solid **Shizukaol C**, and any labware (e.g., weigh boats, contaminated gloves, pipette tips) in a dedicated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **Shizukaol C** in a separate, compatible, and leak-proof hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS guidelines.

Hazardous Waste Labeling

Proper labeling of hazardous waste is a regulatory requirement. The label on your **Shizukaol C** waste container must include the following information^{[1][2][3][4][5]}:

- The words "Hazardous Waste" prominently displayed^{[1][2][3][4]}.
- Chemical Name: "**Shizukaol C**" and the full chemical composition of the waste, including solvents and their approximate concentrations.
-

- Hazard Identification: Based on general laboratory chemical safety, indicate potential hazards. While specific data is unavailable, it is prudent to mark it as "Toxic" and "Handle with Care."
- Generator Information: Your name, laboratory, and contact information.

Storage of Chemical Waste

Store the labeled hazardous waste container in a designated satellite accumulation area within your laboratory. This area should be:

- Secure and under the control of laboratory personnel.
- Away from general lab traffic and drains.
- In a secondary containment bin to prevent the spread of potential spills.

Scheduling Waste Pickup

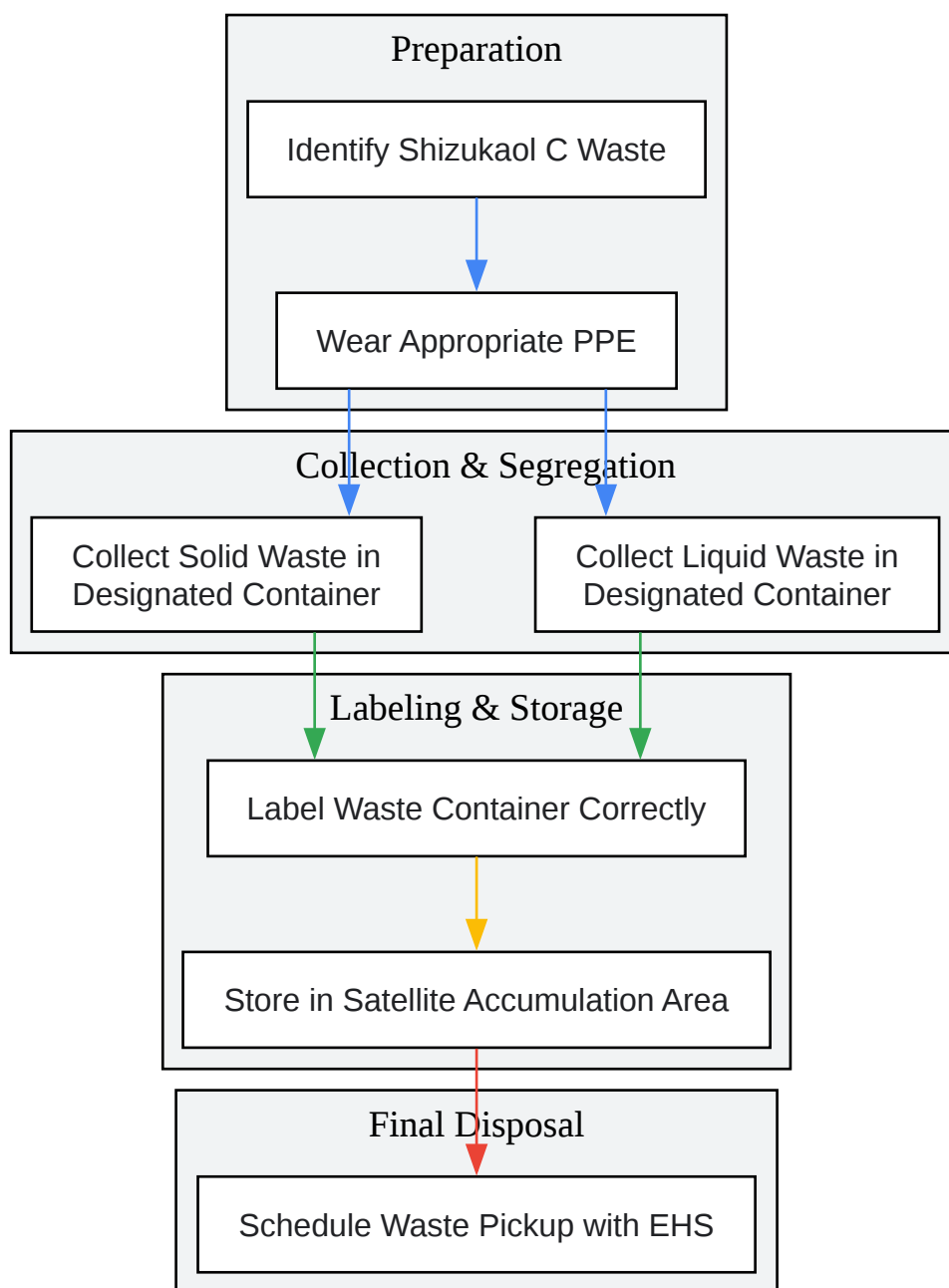
Once the waste container is full or has reached the maximum accumulation time allowed by your institution (typically 90 or 180 days), arrange for its collection by your institution's EHS department or a licensed hazardous waste disposal contractor^[6].

Experimental Protocols

While this document focuses on disposal, the principles of safe handling during experimentation are paramount. Always work in a well-ventilated area, such as a chemical fume hood, when handling solid **Shizukaol C** or preparing solutions.

Visualizing the Disposal Workflow

The following diagram illustrates the logical flow of the **Shizukaol C** disposal procedure.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **Shizukaol C** waste.

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **Shizukaol C**, fostering a culture of safety and compliance within the research environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hwhenvironmental.com [hwhenvironmental.com]
- 2. hazardouswasteexperts.com [hazardouswasteexperts.com]
- 3. actenviro.com [actenviro.com]
- 4. Hazardous Waste Storage & Labeling | Safety Services [safetyservices.ucdavis.edu]
- 5. blog.idrenvironmental.com [blog.idrenvironmental.com]
- 6. How to Safely Dispose of Laboratory Waste? | Stericycle UK [stericycle.co.uk]
- To cite this document: BenchChem. [Proper Disposal of Shizukaol C: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1180583#shizukaol-c-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com